

4-Fluoro-5-methylbenzene-1,2-diamine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Fluoro-5-methylbenzene-1,2-diamine

Cat. No.: B1339648

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Material Safety Data Sheet: 4-Fluoro-5-methylbenzene-1,2-diamine

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS) provided by a chemical supplier.

Researchers should always consult the official SDS for the most accurate and up-to-date safety information before handling this chemical.

Chemical Identification and Physicochemical Properties

4-Fluoro-5-methylbenzene-1,2-diamine is an aromatic amine that serves as a building block in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals. Its chemical structure consists of a benzene ring substituted with a fluorine atom, a methyl group, and two adjacent amine groups.

Table 1: Physicochemical Properties of **4-Fluoro-5-methylbenzene-1,2-diamine** and Related Compounds

Property	4-Fluoro-5-methylbenzene-1,2-diamine	4-Fluorobenzene-1,2-diamine (Analogue)	5-Fluoro-3-methylbenzene-1,2-diamine (Analogue)
CAS Number	97389-11-2[1]	367-31-7[2]	206647-96-3[3]
Molecular Formula	C7H9FN2[1]	C6H7FN2[2]	C7H9FN2[3]
Molecular Weight	140.16 g/mol [1]	126.13 g/mol [2]	140.16 g/mol [3]
Melting Point	Data not available	94-98 °C[2]	Data not available
Boiling Point	Data not available	266.1 ± 20.0 °C (Predicted)[2]	274.4 ± 35.0 °C (Predicted)[3]
Water Solubility	Data not available	Slightly soluble in water[2]	Data not available
Vapor Pressure	Data not available	Data not available	Data not available


Hazard Identification and Classification

Based on notifications to the European Chemicals Agency (ECHA), **4-Fluoro-5-methylbenzene-1,2-diamine** is classified as a hazardous substance.[1]

Table 2: GHS Hazard Classification for **4-Fluoro-5-methylbenzene-1,2-diamine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[1]

Pictograms:

 alt text

Signal Word: Warning

Toxicological Information

While specific quantitative toxicological data (e.g., LD50 values) for **4-Fluoro-5-methylbenzene-1,2-diamine** are not readily available in the public domain, the GHS classification indicates a potential for significant adverse health effects. The hazard statements are based on data submitted to regulatory agencies, which would have been derived from experimental studies.

For structurally similar compounds, such as toluene-2,5-diamine, the oral LD50 in rats has been reported to be 98 mg/kg. This highlights the potential for high acute toxicity in this class of compounds.

Experimental Protocols for Safety Assessment

The following are generalized experimental protocols based on OECD guidelines for assessing the key toxicological endpoints for a chemical like **4-Fluoro-5-methylbenzene-1,2-diamine**.

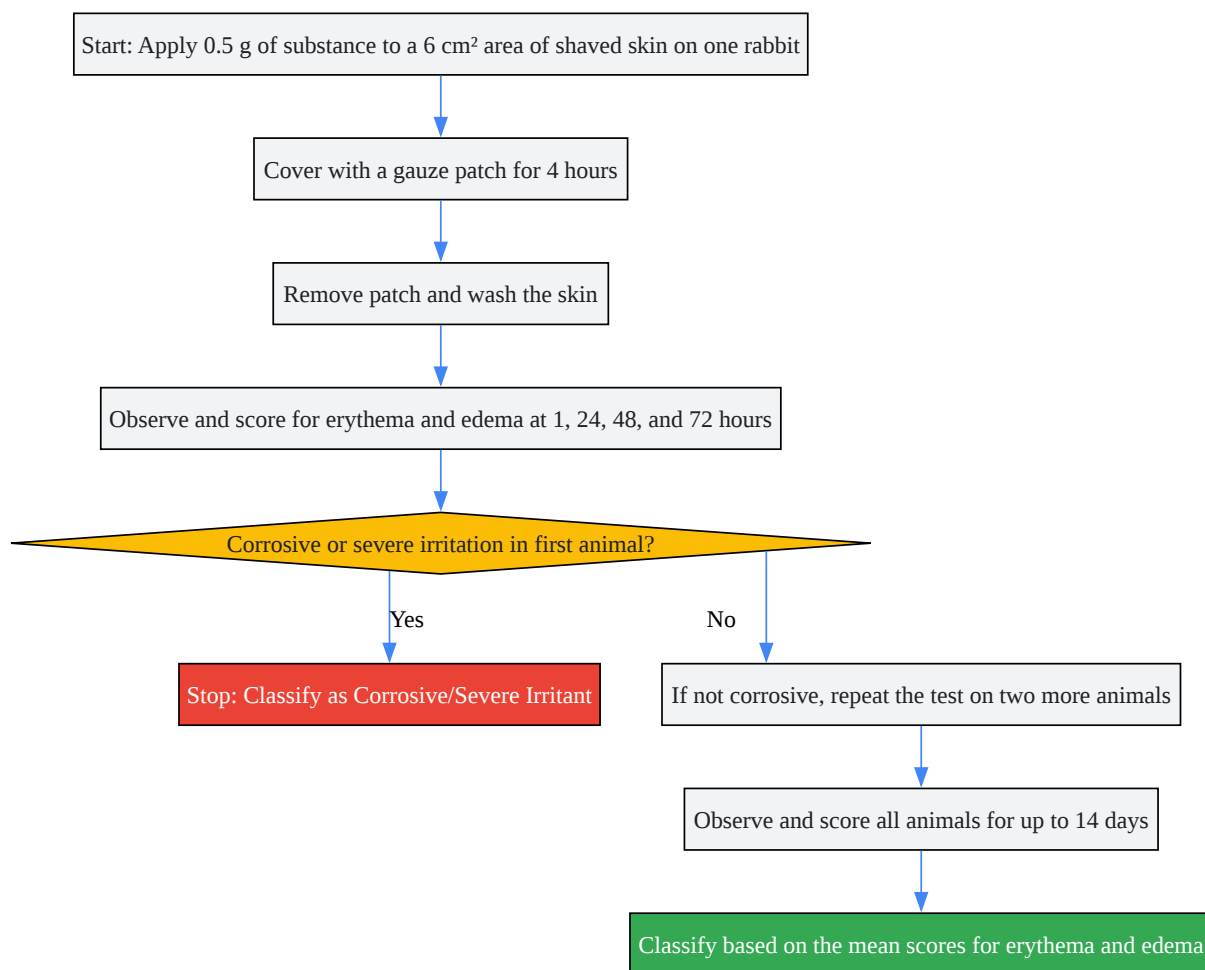
Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to classify a substance into a toxicity category based on the mortality and morbidity observed in a small number of animals after a single oral dose.

Acute Oral Toxicity Testing Workflow (OECD 423)

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.

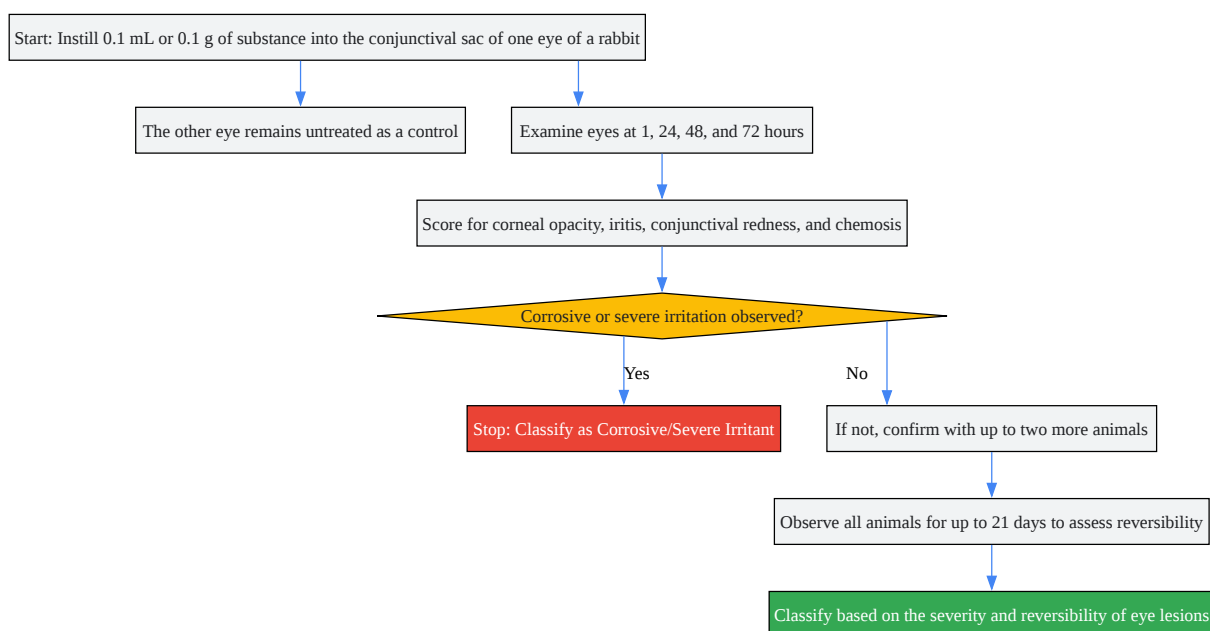


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Dermal Irritation/Corrosion Testing Workflow (OECD 404)

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This test assesses the potential of a substance to cause damage to the eye.



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Eye Irritation/Corrosion Testing Workflow (OECD 405)

First-Aid Measures

Given the hazard classification, the following first-aid measures are recommended.

Table 3: First-Aid Measures for **4-Fluoro-5-methylbenzene-1,2-diamine**

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Firefighting and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen fluoride.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Accidental Release:

- **Personal Precautions:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a respirator. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleanup:** Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid breathing dust, vapor, mist, or gas. Use only in a well-ventilated area.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

Ecological Information

Specific ecotoxicity data for **4-Fluoro-5-methylbenzene-1,2-diamine** is not available.

However, many aromatic amines are toxic to aquatic life. The environmental fate of fluorinated organic compounds can be complex, with some showing persistence and potential for bioaccumulation. It is crucial to prevent the release of this compound into the environment.

Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide provides a summary of the available safety information for **4-Fluoro-5-methylbenzene-1,2-diamine**. Due to the limited publicly available experimental data for this specific compound, a cautious approach should be taken, and all handling should be performed by trained personnel in a controlled laboratory setting.

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References

- 1. 4-Fluoro-5-methylbenzene-1,2-diamine | C₇H₉FN₂ | CID 13398815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-FLUORO-BENZENE-1,2-DIAMINE [chembk.com]
- 3. 5-FLUORO-3-METHYLBENZENE-1,2-DIAMINE | 206647-96-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [4-Fluoro-5-methylbenzene-1,2-diamine material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339648#4-fluoro-5-methylbenzene-1-2-diamine-material-safety-data-sheet-msds]

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